

Essential Safety and Operational Guide for Handling 8-Nonen-2-one

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Compound of Interest

Compound Name: 8-Nonen-2-one

Cat. No.: B1328785

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals engaged in the handling of **8-Nonen-2-one**. It offers procedural guidance, personal protective equipment (PPE) selection, and disposal plans to ensure safe laboratory practices.

Hazard Identification and Risk Assessment

8-Nonen-2-one is a ketone and an unsaturated organic compound.[1][2] While specific toxicity data is limited, it is classified as causing serious eye irritation according to the European Chemicals Agency (ECHA) C&L Inventory.[2] Due to its chemical structure as an unsaturated ketone, it should be handled with care, assuming potential for skin irritation and respiratory effects. It is a colorless liquid with a fruity, baked odor and a flash point of 161 °F (71.7 °C), indicating it is a flammable liquid.[3][4]

A thorough risk assessment should be conducted before commencing any work with **8-Nonen-2-one**, considering the scale of the experiment and the potential for aerosol generation.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory for handling **8-Nonen-2-one**. The selection of PPE should be based on the specific laboratory operation and the associated risks.

Quantitative Data for **8-Nonen-2-one**

Property	Value	Source
Molecular Formula	C ₉ H ₁₆ O	[2]
Molecular Weight	140.22 g/mol	[2]
Appearance	Colorless liquid	[3]
Odor	Fruity, baked	[3][4]
Boiling Point	91.00 to 93.00 °C @ 26.00 mm Hg	[4]
Flash Point	161.00 °F (71.67 °C) (Tag Closed Cup)	[3][4]
Vapor Pressure	0.145000 mm/Hg @ 25.00 °C	[4]
GHS Hazard	Causes serious eye irritation (H319)	[2]

Glove Selection and Chemical Resistance

Specific breakthrough time and degradation data for **8-Nonen-2-one** are not readily available. However, as a ketone, general resistance data for this chemical class should be followed. Nitrile gloves offer poor resistance to ketones and are not recommended for prolonged contact. [5][6] Butyl rubber gloves are generally recommended for handling ketones.[6][7]

Glove Material	Resistance to Ketones	Recommended Use
Nitrile	Poor	Not recommended for immersion or prolonged contact. Suitable for incidental splash protection only, with immediate removal and replacement.
Neoprene	Fair to Good	May be suitable for intermittent contact, but consult manufacturer's data.
Butyl Rubber	Excellent	Recommended for prolonged contact, bulk handling, and spill response.
Viton®	Excellent	Recommended for prolonged contact and handling of hazardous materials.

Recommended PPE for Laboratory Operations

Operation	Eye and Face Protection	Hand Protection	Body Protection	Respiratory Protection
Bench-top operations (small quantities)	Safety glasses with side shields	Butyl rubber or Viton® gloves	Laboratory coat	Not generally required if handled in a certified chemical fume hood.
Bulk handling or transfers	Chemical safety goggles & face shield	Heavy-duty Butyl rubber or Viton® gloves	Chemical-resistant apron or coveralls	Air-purifying respirator with organic vapor cartridges if not in a fume hood or with inadequate ventilation.
Operations with potential for aerosol generation	Chemical safety goggles & face shield	Heavy-duty Butyl rubber or Viton® gloves	Chemical-resistant coveralls	Air-purifying respirator with organic vapor cartridges.

Experimental Protocol: Handling Liquid Organic Compounds

The following is a general, detailed methodology for handling liquid organic compounds like **8-Nonen-2-one** in a laboratory setting. This protocol should be adapted to the specific requirements of your experiment.

Preparation

- Risk Assessment: Conduct a thorough risk assessment for the planned experiment, identifying all potential hazards and outlining mitigation strategies.
- PPE: Don the appropriate PPE as specified in the tables above. Ensure gloves are inspected for any signs of degradation before use.

- Engineering Controls: Verify that the chemical fume hood is certified and functioning correctly.
- Spill Kit: Ensure a spill kit appropriate for flammable organic liquids is readily accessible.
- Emergency Equipment: Locate the nearest safety shower, eyewash station, and fire extinguisher.

Procedure

- Work Area: Clear the work area of all unnecessary items and potential ignition sources.
- Chemical Transport: Transport **8-Nonen-2-one** in a secondary container to the designated work area.
- Dispensing:
 - Perform all manipulations of **8-Nonen-2-one** within a certified chemical fume hood.
 - Use a properly calibrated pipette or graduated cylinder to measure and dispense the required volume.
 - Keep the container of **8-Nonen-2-one** closed when not in use.
- Heating: If heating is required, use a controlled heating source such as a heating mantle, water bath, or oil bath. Avoid the use of open flames.
- Post-Procedure:
 - Upon completion of the work, securely cap all containers of **8-Nonen-2-one**.
 - Decontaminate the work surface with an appropriate solvent and cleaning agent.
 - Remove PPE in the correct order to avoid cross-contamination. Wash hands thoroughly with soap and water.

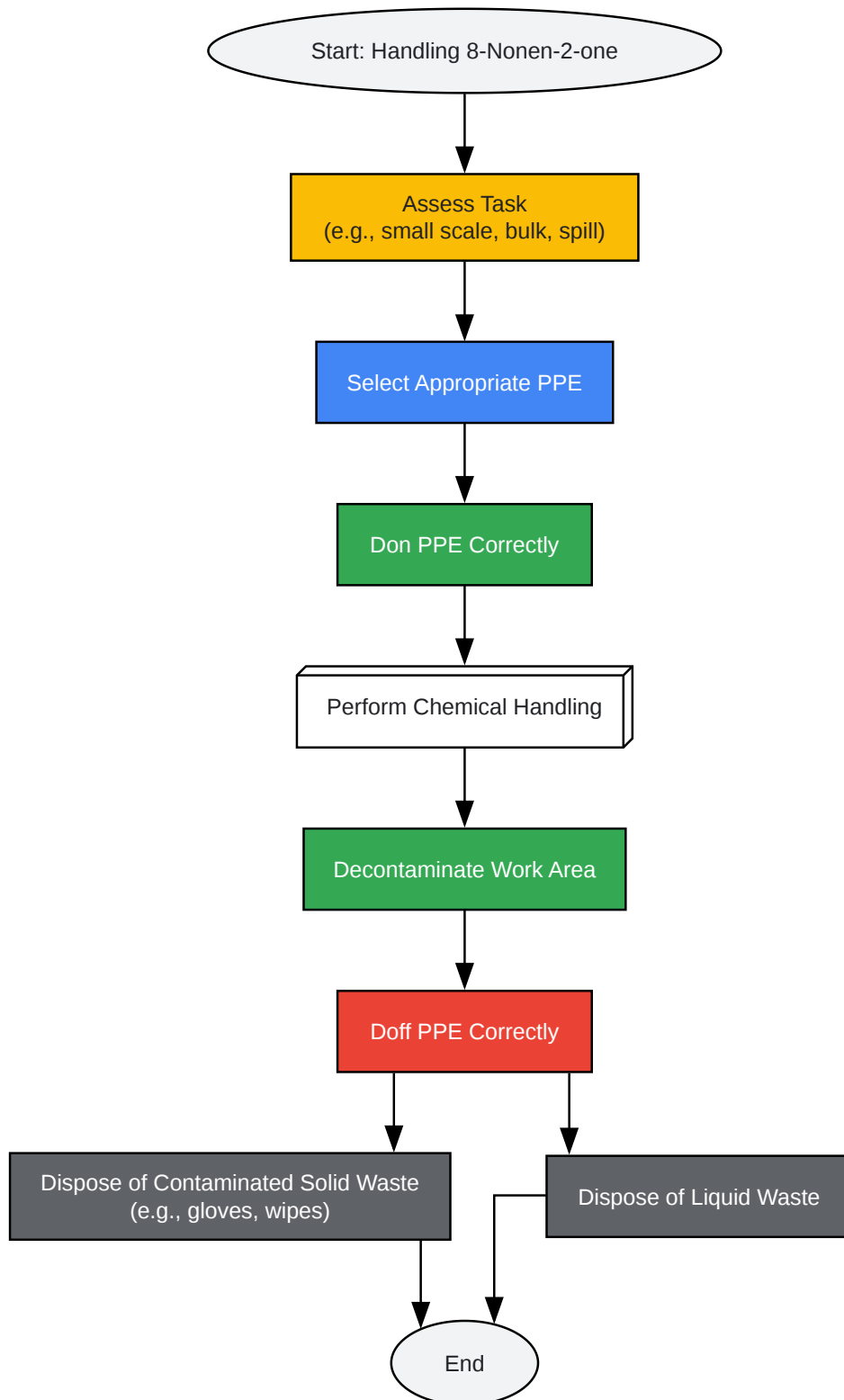
Disposal Plan

Proper disposal of chemical waste is crucial for laboratory safety and environmental protection.

- Waste Identification and Collection:
 - All waste containing **8-Nonen-2-one**, including contaminated materials (e.g., gloves, pipette tips, absorbent pads), should be considered hazardous waste.
 - Collect liquid waste in a dedicated, properly labeled, and sealed container made of a compatible material.
 - Collect solid contaminated waste in a separate, clearly labeled, and sealed bag or container.
- Labeling:
 - The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**8-Nonen-2-one**," and the associated hazards (e.g., "Flammable," "Irritant").
- Storage:
 - Store hazardous waste in a designated satellite accumulation area away from incompatible materials.
 - Ensure the waste container is kept closed except when adding waste.
- Disposal:
 - Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department. Do not dispose of **8-Nonen-2-one** down the drain or in the regular trash.

Visual Workflow for PPE Selection and Disposal

PPE Selection and Disposal Workflow for 8-Nonen-2-one

[Click to download full resolution via product page](#)Caption: PPE Selection and Disposal Workflow for **8-Nonen-2-one**.

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